

Handling and storage guidelines for 2,3-Difluorophenol

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Compound of Interest

Compound Name: 2,3-Difluorophenol

Cat. No.: B1222669

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Technical Support Center: 2,3-Difluorophenol

This guide provides essential information for the safe handling and storage of **2,3-Difluorophenol**, targeting researchers, scientists, and professionals in drug development. For specific queries not addressed here, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,3-Difluorophenol**?

A1: **2,3-Difluorophenol** is classified as a hazardous substance. The primary hazards include:

- Flammability: It is a flammable solid or liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Toxicity: It is harmful if swallowed, in contact with skin, or inhaled.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Corrosivity: It causes severe skin burns and eye damage.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Irritation: It can cause skin and respiratory irritation.[\[2\]](#)[\[4\]](#)

Q2: What personal protective equipment (PPE) is required when handling **2,3-Difluorophenol**?

A2: Appropriate PPE must be worn to minimize exposure. This includes:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[1\]](#)
- Skin Protection: Wear protective gloves and clothing.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs.[\[1\]](#)[\[2\]](#) Work should be conducted in a well-ventilated area or under a fume hood.[\[1\]](#)

Q3: What are the recommended storage conditions for **2,3-Difluorophenol**?

A3: Proper storage is crucial for maintaining the chemical's integrity and preventing hazards.

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[6\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[6\]](#)
- Store away from heat, sparks, and open flames.[\[1\]](#)[\[5\]](#)
- Recommended storage temperatures are often between 2-8°C.[\[7\]](#)[\[8\]](#)
- Store separately from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[6\]](#)

Q4: What should I do in case of a spill?

A4: In the event of a spill, follow these procedures:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE, including respiratory protection.
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[5\]](#)
- Absorb the spill with inert material (e.g., sand, silica gel).[\[1\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)

- Do not let the chemical enter the environment or drains.[1]

Troubleshooting Guide

Problem: The **2,3-Difluorophenol** has changed color or appears contaminated.

- Possible Cause: Improper storage, exposure to moisture, or reaction with incompatible materials.
- Solution: Do not use the material. Dispose of it according to your institution's hazardous waste disposal procedures. Review your storage conditions to ensure they meet the recommended guidelines.

Problem: I experience irritation while working with **2,3-Difluorophenol**.

- Possible Cause: Inadequate ventilation or insufficient PPE.
- Solution: Immediately move to an area with fresh air. If irritation persists, seek medical attention. Review your experimental setup to ensure proper ventilation (e.g., use of a fume hood). Check that your PPE is appropriate and in good condition.

Quantitative Data Summary

| Property | Value | Source(s) |
|---------------------|-----------------------------|-----------|
| Melting Point | 39-42 °C | [7] |
| Boiling Point | 54 °C / 25 mmHg | [7] |
| Flash Point | 134 °F / 57 °C (closed cup) | [2][7] |
| Storage Temperature | 2-8 °C | [7][8] |

Experimental Protocols

First Aid Measures

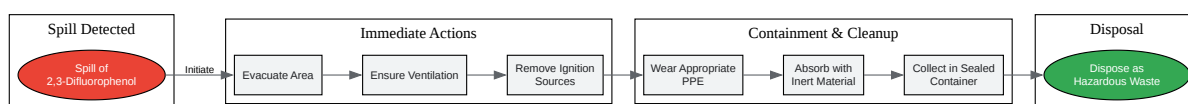
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[5] Seek immediate medical attention.[1][5]

- Skin Contact: Take off immediately all contaminated clothing.[1] Rinse the skin with water/shower.[1] Wash off immediately with soap and plenty of water.[1] Seek immediate medical attention.[5]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1] Seek immediate medical attention.[1][5]
- Ingestion: Rinse mouth.[1] Do NOT induce vomiting.[1][5] Call a physician immediately.[5]

Fire-Fighting Measures

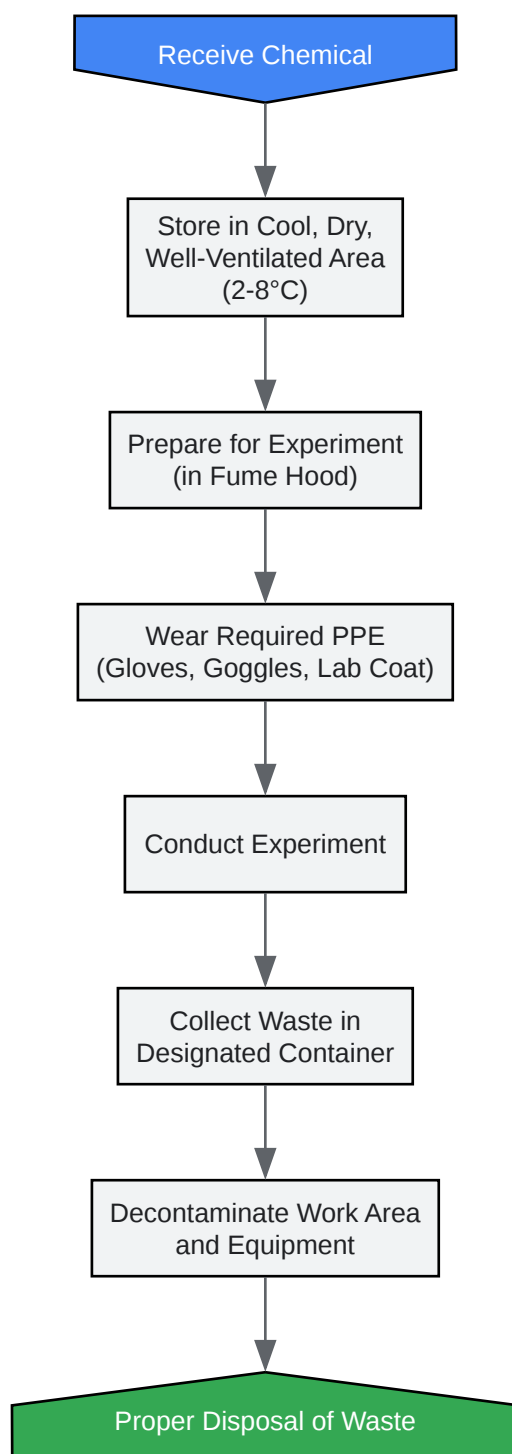
- Suitable Extinguishing Media: Use CO2, dry chemical, or foam.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable solid.[1][4] Vapors may form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Visual Guides



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Caption: Workflow for handling a **2,3-Difluorophenol** spill.



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